Application Note: Preparation of Pharmaceutical Intermediates Using Trimethylimidazo[1,2-b]pyridazine

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Compound of Interest

Compound Name:	*6-Chloro-2,7,8-trimethylimidazo[1,2-b]pyridazine*
Cat. No.:	*B13672890*

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Executive Summary & Application Scope

The imidazo[1,2-b]pyridazine core is a privileged scaffold in medicinal chemistry, serving as the structural anchor for approved drugs like Risdiplam (SMN2 splicing modifier) and Ponatinib (BCR-ABL inhibitor).

This guide focuses on the 2,6,8-trimethylimidazo[1,2-b]pyridazine (CAS: 912332-62-8). While often utilized as a critical impurity reference standard in Risdiplam manufacturing (monitoring the "methyl-analog" impurity profile), this compound also serves as a model system for optimizing the cyclization kinetics of highly substituted pyridazines.

Key Applications

- Impurity Profiling: Essential reference standard for validating Risdiplam API purity (detecting methylation errors in starting materials).

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- Kinase Inhibitor Design: A building block for p38 MAP kinase and VEGFR inhibitors via C-3 functionalization.
- Process Optimization: Model substrate for studying regioselective halogenation and Pd-catalyzed cross-couplings on electron-deficient heterocycles.

Retrosynthetic Analysis & Strategy

The construction of the 2,6,8-trimethylimidazo[1,2-b]pyridazine core relies on the Hantzsch-type condensation between a 3-aminopyridazine and an

-haloketone.

Critical Regiochemistry: The reaction proceeds via the nucleophilic attack of the pyridazine ring nitrogen (N-2) on the

-carbon of the haloketone, followed by ring closure by the exocyclic amine.

- Starting Material: 3-Amino-4,6-dimethylpyridazine (provides the 6,8-methyl pattern).
- Cyclization Partner: Chloroacetone (provides the 2-methyl group).

Pathway Visualization

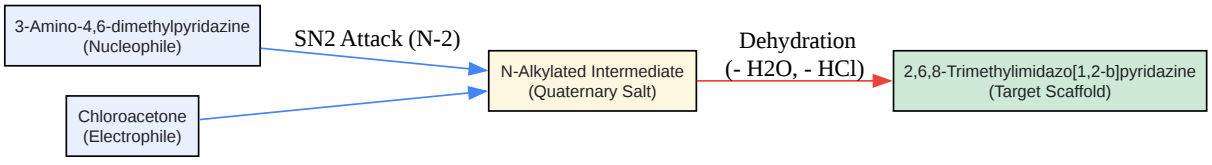

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Figure 1: Reaction pathway for the construction of the trimethyl-substituted core.

Detailed Experimental Protocols

Protocol A: Synthesis of 2,6,8-Trimethylimidazo[1,2-b]pyridazine

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Objective: Multi-gram scale preparation of the core scaffold.

Reagents:

- 3-Amino-4,6-dimethylpyridazine (1.0 equiv, 50 mmol)
- Chloroacetone (1.2 equiv, 60 mmol) [Warning: Lachrymator]
- Ethanol (Absolute, 10 vol)
- Sodium Bicarbonate (

)

Step-by-Step Methodology:

- Setup: Charge a 250 mL round-bottom flask with 3-amino-4,6-dimethylpyridazine (6.15 g) and Ethanol (60 mL). Stir to obtain a suspension.
- Addition: Add Chloroacetone (5.55 g, 4.8 mL) dropwise over 10 minutes at room temperature. Note: The reaction is exothermic; monitor internal temperature.
- Reflux: Equip with a reflux condenser and heat the mixture to reflux (

) for 12–16 hours.

  - Checkpoint: Monitor by TLC (DCM:MeOH 95:5) or HPLC.[1] The limiting reagent (aminopyridazine) should be <1%.
- Workup:

  - Cool the reaction mixture to room temperature.
  - Concentrate under reduced pressure to remove ethanol (~80% volume).
  - Dilute the residue with water (50 mL) and neutralize with saturated

    solution until pH ~8.

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- Extract with Ethyl Acetate (

  mL).

- Purification:
  - Dry combined organics over

    , filter, and concentrate.[2]
  - Recrystallization: Dissolve crude solid in minimum hot Ethyl Acetate/Hexane (1:3). Cool to

    overnight.
  - Yield Target: 65–75% as a pale yellow/off-white solid.

Protocol B: C-3 Functionalization (Iodination)

Objective: To convert the scaffold into a reactive intermediate for cross-coupling (e.g., Sonogashira or Suzuki). The C-3 position is the most electron-rich and susceptible to Electrophilic Aromatic Substitution (EAS).

Reagents:

- 2,6,8-Trimethylimidazo[1,2-b]pyridazine (1.0 equiv)
- N-Iodosuccinimide (NIS) (1.1 equiv)
- Acetonitrile (ACN) or DMF (10 vol)

Methodology:

- Dissolve the scaffold in ACN at

  .
- Add NIS portion-wise over 15 minutes. Protect from light.[3]
- Stir at room temperature for 2 hours.

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- Quench: Add 10% Sodium Thiosulfate solution to remove excess iodine.
- Isolation: Filter the precipitated solid (3-iodo derivative). Wash with water and cold ether.

Analytical Quality Control (QC)

For use as a Reference Standard (e.g., in Risdiplam manufacturing), the material must meet stringent purity criteria.

HPLC Method Parameters

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 3.5 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	5% B to 95% B over 20 min
Flow Rate	1.0 mL/min
Detection	UV at 254 nm (aromatic core) and 220 nm
Retention Time	~5.2 min (Scaffold); ~8.4 min (3-Iodo derivative)

NMR Characterization Criteria (DMSO-)

- Protons:
  - 2.3–2.6 ppm: Three distinct singlets corresponding to

    groups at C2, C6, and C8.
  - 7.0–7.5 ppm: Singlet at C7 (pyridazine ring proton).
  - 7.8–8.0 ppm: Singlet at C3 (imidazole ring proton) – Absent in Protocol B product.

Strategic Context: From Intermediate to API

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The trimethyl scaffold serves as a "dummy" template to validate coupling conditions before committing expensive, complex intermediates (like the piperazine-substituted core of Risdiplam).

Functionalization Workflow

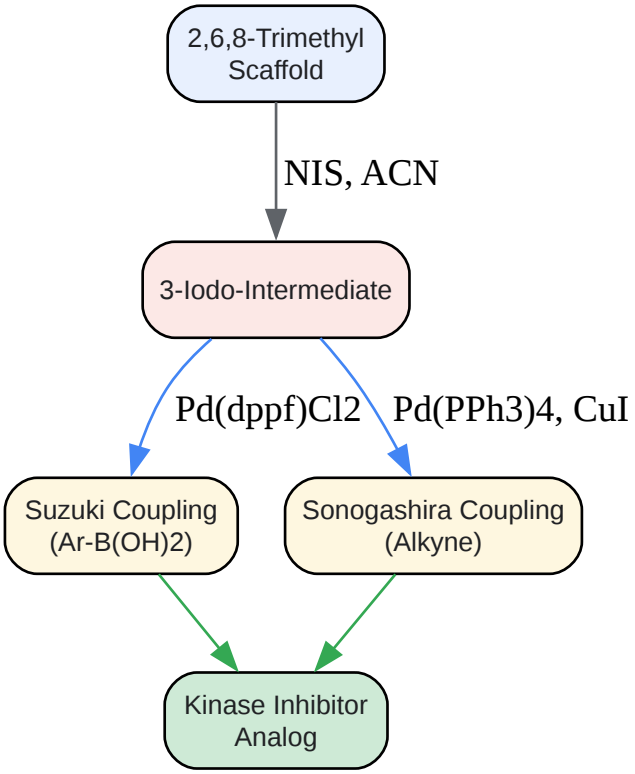

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Figure 2: Divergent synthesis of kinase inhibitors from the halogenated intermediate.

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